

## Solubility characteristics of Disperse Orange 30 in various solvents

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# An In-depth Technical Guide to the Solubility of Disperse Orange 30

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Orange 30** (CAS No. 12223-23-3), a monoazo dye used extensively in the textile industry for dyeing hydrophobic fibers such as polyester.[1][2][3] A thorough understanding of its solubility in various solvents is critical for its application in dyeing processes, as well as for research and development in fields where disperse dyes may be used as model compounds.

## **Core Concepts in Disperse Dye Solubility**

Disperse dyes, by design, have very low solubility in water.[1][4][5] Their application relies on their ability to exist as a fine dispersion in an aqueous dyebath and to be transferred to the hydrophobic fiber, where they form a solid solution.[1] The solubility of disperse dyes like **Disperse Orange 30** in organic solvents is a key parameter that influences their dyeing performance, purification, and analytical characterization. Factors affecting solubility include the chemical structure of the dye, the polarity of the solvent, and the temperature of the system.

## **Quantitative Solubility Data**

Precise quantitative solubility data for **Disperse Orange 30** in a range of common organic solvents is not extensively published in publicly available literature. However, based on



qualitative descriptions and the general behavior of similar disperse dyes, the following table provides illustrative solubility data. These values should be considered representative and it is highly recommended to determine them experimentally for specific applications using the protocol outlined in the subsequent section.

Solvent	Chemical Formula	Polarity Index	Illustrative Solubility (g/L) at 25°C	Remarks
Water	H₂O	10.2	Insoluble	Disperse Orange 30 is hydrophobic and does not dissolve in water.[1]
Ethanol	C₂H₅OH	4.3	Slightly Soluble	Qualitative sources indicate slight solubility in ethanol.
Acetone	СзН6О	5.1	Soluble	Disperse Orange 30 is reported to be soluble in acetone.[6]
Dimethylformami de (DMF)	C <sub>3</sub> H <sub>7</sub> NO	6.4	Soluble	Often used as a solvent for disperse dyes.
Pyridine	C₅H₅N	5.3	Soluble	Mentioned as a solvent for Disperse Orange 30.
Supercritical CO2	CO <sub>2</sub>	N/A	~3 x 10 <sup>-5</sup> (mole fraction)	Solubility is highly dependent on temperature and pressure (e.g., near 120°C and 22 MPa).[7]



## **Experimental Protocol for Solubility Determination**

The solubility of **Disperse Orange 30** in various organic solvents can be accurately determined using UV-Visible spectrophotometry. This method is based on the Beer-Lambert Law, which correlates the absorbance of a solution to the concentration of the analyte.

## I. Materials and Equipment

- Disperse Orange 30 (analytical standard)
- Organic solvents of interest (spectroscopic grade)
- UV-Visible spectrophotometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)
- Thermostatic shaker or agitator
- Centrifuge (optional)

#### II. Procedure

- Determination of Maximum Absorbance Wavelength (λmax):
  - Prepare a dilute stock solution of Disperse Orange 30 in the chosen solvent.
  - Scan the solution using the UV-Visible spectrophotometer over a wavelength range of approximately 350-600 nm to identify the λmax, the wavelength at which the dye exhibits the highest absorbance.
- Preparation of Calibration Curve:
  - Accurately weigh a known mass of **Disperse Orange 30** and dissolve it in a volumetric flask with the solvent to create a stock solution of a known concentration.



- Perform serial dilutions of the stock solution to prepare a series of at least five standard solutions of decreasing, known concentrations.
- Measure the absorbance of each standard solution at the predetermined λmax, using the pure solvent as a blank.
- Plot a graph of absorbance versus concentration to generate a calibration curve. Perform a linear regression to obtain the equation of the line and the correlation coefficient (R²), which should be >0.99 for a valid calibration.
- Preparation of Saturated Solution:
  - Add an excess amount of **Disperse Orange 30** to a known volume of the solvent in a sealed container to create a slurry.
  - Agitate the mixture in a thermostatic shaker at a constant temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.

#### • Sample Analysis:

- After agitation, allow the undissolved solid to settle. If necessary, centrifuge the sample to aid separation.
- Carefully withdraw an aliquot of the clear supernatant.
- $\circ$  Filter the aliquot through a 0.45  $\mu m$  syringe filter to remove any remaining suspended particles.
- Accurately dilute the filtered saturated solution with the solvent to an extent that the absorbance falls within the linear range of the calibration curve. Record the dilution factor.
- Measure the absorbance of the diluted sample at the  $\lambda$ max.
- Calculation of Solubility:
  - Use the measured absorbance of the diluted sample and the equation from the calibration curve to calculate the concentration of the diluted solution.

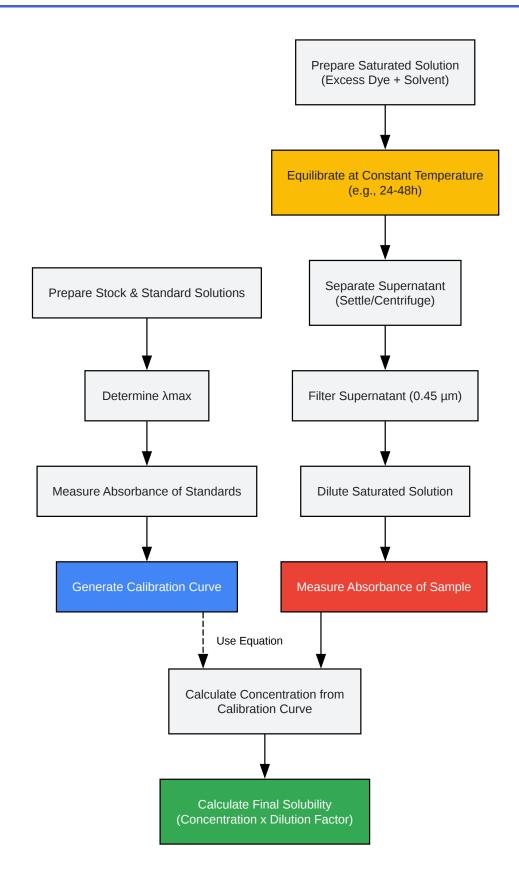


 Multiply this concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Disperse Orange 30** in the specific solvent at the given temperature.

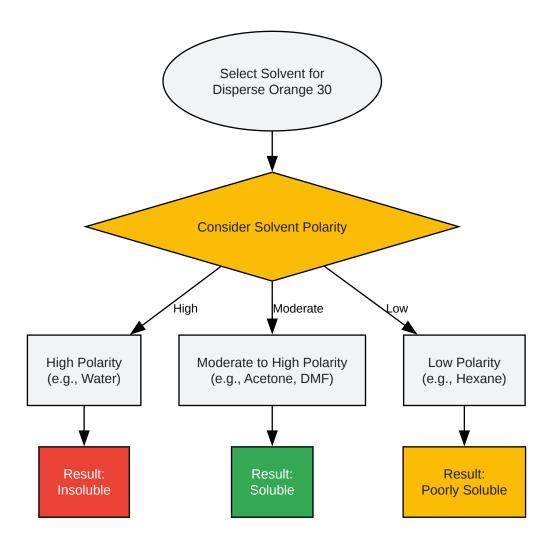
## **Visualization of Experimental Workflow**

The following diagram illustrates the logical steps for the experimental determination of the solubility of **Disperse Orange 30**.









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